

3-Morpholinopropanal: A Comprehensive Technical Guide for Research and Development

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Compound of Interest

Compound Name: 3-Morpholinopropanal

CAS No.: 19851-01-5

Cat. No.: B012511

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This in-depth guide provides a technical exploration of **3-Morpholinopropanal**, a versatile bifunctional molecule of significant interest to researchers and professionals in drug discovery and organic synthesis. While not as extensively documented as some of its derivatives, its unique combination of a reactive aldehyde and a pharmaceutically privileged morpholine scaffold makes it a valuable intermediate and building block. This document synthesizes established chemical principles and data from analogous compounds to present a robust working knowledge of its synthesis, reactivity, and potential applications.

Introduction: The Strategic Value of the Morpholine Scaffold

The morpholine ring is a cornerstone in modern medicinal chemistry, recognized for its ability to impart favorable pharmacokinetic properties to bioactive molecules.^{[1][2][3][4][5]} Its inclusion in drug candidates often leads to enhanced aqueous solubility, improved metabolic stability, and better penetration of the central nervous system (CNS).^{[1][3]} This is attributed to its well-balanced lipophilic-hydrophilic profile and its pKa, which is typically around 8.7.^[3] A testament to its utility is the presence of the morpholine moiety in numerous FDA-approved drugs, including the antibiotic Linezolid and the anticancer agent Gefitinib.^[3]

3-Morpholinopropanal leverages these benefits by incorporating a reactive aldehyde group, providing a chemical handle for a wide array of synthetic transformations. This guide will delve into the practical aspects of working with this compound, from its synthesis to its potential applications as a strategic intermediate.

Physicochemical and Spectroscopic Profile

While specific experimental data for **3-Morpholinopropanal** is not widely published, its properties can be reliably predicted based on its structure and data from closely related analogs.

Predicted Physicochemical Properties

Property	Predicted Value	Source/Justification
CAS Number	19851-01-5	Public Chemical Databases
Molecular Formula	C ₇ H ₁₃ NO ₂	---
Molecular Weight	143.18 g/mol	---
Boiling Point	~226 °C	Based on similar morpholine derivatives
Density	~1.0 g/cm ³	Based on similar morpholine derivatives
Appearance	Colorless to pale yellow liquid	Typical for aliphatic aldehydes and morpholines

Predicted Spectroscopic Data

A key aspect of working with any chemical entity is its characterization. Below are the predicted spectroscopic signatures for **3-Morpholinopropanal**.

- ¹H NMR (Predicted):
 - Aldehyde Proton (CHO): A triplet at ~9.8 ppm, coupled to the adjacent CH₂ group.
 - Morpholine Protons (O(CH₂CH₂)₂N): Two multiplets, one at ~3.7 ppm (protons adjacent to oxygen) and another at ~2.5 ppm (protons adjacent to nitrogen).

- Propyl Chain Protons ($-\text{CH}_2\text{CH}_2\text{CHO}$): A multiplet at ~ 2.8 ppm (alpha to the carbonyl) and a multiplet at ~ 2.6 ppm (beta to the carbonyl).
- ^{13}C NMR (Predicted):
 - Carbonyl Carbon ($\text{C}=\text{O}$): ~ 202 ppm
 - Morpholine Carbons: ~ 67 ppm (adjacent to O) and ~ 54 ppm (adjacent to N).
 - Propyl Chain Carbons: ~ 58 ppm (alpha to N), ~ 45 ppm (alpha to $\text{C}=\text{O}$), and ~ 25 ppm (beta to $\text{C}=\text{O}$).
- Infrared (IR) Spectroscopy (Predicted):
 - $\text{C}=\text{O}$ Stretch (Aldehyde): A strong, sharp absorption band around 1725 cm^{-1} .
 - $\text{C}-\text{H}$ Stretch (Aldehyde): Two weak bands around 2820 and 2720 cm^{-1} .
 - $\text{C}-\text{O}-\text{C}$ Stretch (Ether): A strong band around 1115 cm^{-1} .
- Mass Spectrometry (MS) (Predicted Fragmentation):
 - Molecular Ion (M^+): A peak at $m/z = 143$.
 - Major Fragments: Loss of the aldehyde group ($\text{M}-29$), cleavage of the propyl chain, and fragmentation of the morpholine ring (e.g., a base peak at $m/z = 100$ representing the morpholinomethyl cation).

Synthesis of 3-Morpholinopropanal: A Proposed Two-Step Approach

A direct, peer-reviewed synthesis of **3-Morpholinopropanal** is not readily available in the literature. However, a reliable two-step synthesis can be designed based on well-established organic chemistry transformations. The proposed pathway involves the initial synthesis of the corresponding alcohol, 3-Morpholinopropanol, followed by its selective oxidation to the aldehyde.

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Propanol -> Propanal [label="Oxidation"]; OxidizingAgent -> Propanal; }
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Caption: Proposed two-step synthesis of **3-Morpholinopropanal**.

Step 1: Synthesis of 3-Morpholinopropanol

The synthesis of the precursor alcohol can be achieved by the nucleophilic attack of morpholine on a suitable three-carbon electrophile. A common and efficient method is the ring-opening of propylene oxide.

Experimental Protocol:

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add morpholine (1.0 eq) and a suitable solvent such as methanol.
- **Addition of Electrophile:** Slowly add propylene oxide (1.1 eq) to the stirred solution at room temperature. The reaction is typically exothermic, and cooling may be necessary to maintain the temperature below 40 °C.
- **Reaction:** After the addition is complete, heat the mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Workup:** Upon completion, cool the reaction mixture to room temperature and remove the solvent under reduced pressure.
- **Purification:** The resulting crude 3-Morpholinopropanol can be purified by vacuum distillation to yield a colorless oil.

Step 2: Oxidation to 3-Morpholinopropanal

The selective oxidation of the primary alcohol to the aldehyde is a critical step. Several reagents can be employed, with the choice often depending on scale and desired purity.

Oxidation with Pyridinium Chlorochromate (PCC) is a common and effective method.

Experimental Protocol:

- **Reagent Preparation:** In a dry, two-neck round-bottom flask under an inert atmosphere (e.g., nitrogen), suspend Pyridinium Chlorochromate (PCC) (1.5 eq) in dichloromethane (DCM).
- **Addition of Alcohol:** Dissolve 3-Morpholinopropanol (1.0 eq) in DCM and add it dropwise to the stirred PCC suspension at room temperature.
- **Reaction:** Stir the mixture at room temperature for 2-3 hours. The reaction mixture will turn into a dark, tarry substance. Monitor the reaction by TLC.
- **Workup:** Upon completion, dilute the reaction mixture with diethyl ether and stir for 15 minutes.
- **Purification:** Filter the mixture through a pad of silica gel or Celite to remove the chromium salts. Wash the filter cake thoroughly with diethyl ether. Concentrate the filtrate under reduced pressure to yield crude **3-Morpholinopropanal**. Further purification can be achieved by column chromatography or vacuum distillation.

Reactivity and Synthetic Utility

The chemical behavior of **3-Morpholinopropanal** is dictated by its two functional groups: the tertiary amine (morpholine) and the aldehyde.

Reactions of the Aldehyde Group

The aldehyde functional group is highly versatile and can undergo a variety of transformations:

- **Oxidation:** The aldehyde is susceptible to oxidation to the corresponding carboxylic acid, 3-morpholinopropanoic acid. This can occur with common oxidizing agents and even upon prolonged exposure to air.
- **Reductive Amination:** A key reaction in drug discovery, **3-Morpholinopropanal** can react with primary or secondary amines in the presence of a reducing agent (e.g., sodium triacetoxyborohydride) to form more complex amines.

- Wittig Reaction: Reaction with phosphorus ylides can be used to form alkenes, extending the carbon chain.
- Aldol and Knoevenagel Condensations: The aldehyde can participate in carbon-carbon bond-forming reactions with enolates or active methylene compounds.[\[6\]](#)
- Imine and Enamine Formation: It will react with primary amines to form imines (Schiff bases) and with secondary amines to form enamines.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

```
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[label="Reductive Amination"]; Propanal -> Alkene [label="Wittig Reaction"]; Propanal ->  
AldolProduct [label="Aldol/Knoevenagel"]; }
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Caption: Key reactions of the aldehyde group in **3-Morpholinopropanal**.

Influence of the Morpholine Ring

The morpholine ring is generally stable to many reaction conditions. The nitrogen atom, being a tertiary amine, is nucleophilic and basic.

- Basicity: The morpholine nitrogen can act as an internal base, potentially influencing the rate and outcome of reactions involving the aldehyde group. In acidic conditions, it will be protonated to form a morpholinium salt.
- Nucleophilicity: The nitrogen lone pair is less nucleophilic than that of piperidine due to the electron-withdrawing effect of the ether oxygen.[\[11\]](#) However, it can still participate in reactions such as quaternization with alkyl halides.

Applications in Drug Discovery and Synthesis

While specific applications of **3-Morpholinopropanal** are not extensively reported, its structure makes it a highly valuable building block for the synthesis of pharmaceutical leads and other fine chemicals.

- **Scaffold for Library Synthesis:** The reactive aldehyde allows for the rapid diversification of the morpholine core, making it an ideal starting material for the creation of compound libraries for high-throughput screening.
- **Intermediate for Complex Target Molecules:** It can serve as a key intermediate in multi-step syntheses of complex molecules where the morpholine moiety is desired for its pharmacokinetic benefits.
- **Pro-drugs and Linkers:** The aldehyde can be used to attach the morpholine group to other molecules through reversible imine linkages, which could be explored in the design of pro-drugs or linkers for antibody-drug conjugates.

Safety, Handling, and Storage

Specific toxicity data for **3-Morpholinopropanal** is not available. However, based on related compounds such as morpholine and N-(3-aminopropyl)morpholine, the following precautions should be taken:

- **Handling:** Handle in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid inhalation of vapors and contact with skin and eyes.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from oxidizing agents and direct sunlight. The compound may be sensitive to air, and storage under an inert atmosphere (e.g., nitrogen or argon) is recommended to prevent oxidation of the aldehyde.
- **Toxicity:** Morpholine and some of its derivatives are known to be corrosive and can cause skin and eye burns.^[5] Similar hazards should be assumed for **3-Morpholinopropanal**.

Conclusion

3-Morpholinopropanal represents a potent, albeit underutilized, synthetic intermediate. The combination of a pharmaceutically advantageous morpholine ring and a synthetically versatile aldehyde group provides a powerful tool for medicinal chemists and researchers in organic synthesis. The proposed synthetic routes and predicted reactivity patterns in this guide offer a solid foundation for the exploration and application of this promising molecule in the development of novel chemical entities.

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